

An In-depth Technical Guide to 6-Aminopicolinic Acid: Molecular Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Aminopicolinic acid

Cat. No.: B188573

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and analytical characterization of **6-Aminopicolinic acid**. This compound serves as a crucial building block in the synthesis of various pharmaceutical agents and other specialty chemicals.

Core Molecular and Physicochemical Properties

6-Aminopicolinic acid, systematically named 6-aminopyridine-2-carboxylic acid, is a substituted pyridine derivative. Its structural and chemical properties are fundamental to its reactivity and applications in medicinal chemistry and materials science.

Property	Data
Molecular Formula	C ₆ H ₆ N ₂ O ₂
Molecular Weight	138.12 g/mol
CAS Number	23628-31-1
IUPAC Name	6-aminopyridine-2-carboxylic acid
Synonyms	6-Amino-2-picolinic acid
Appearance	White to off-white crystalline powder
Melting Point	280-285°C (decomposition)[1]
Solubility	Slightly soluble in water; soluble in DMSO, ethanol, and alkaline solutions.[1] Soluble in hot water.[2][3]
Density	~1.45 g/cm ³ (estimated)[1]

Molecular Structure

The molecular structure of **6-Aminopicolinic acid** consists of a pyridine ring substituted with a carboxylic acid group at position 2 and an amino group at position 6.

Experimental Protocols

Synthesis of 6-Aminopicolinic Acid Methyl Ester

A common derivative for further synthetic modifications is the methyl ester. A representative synthesis protocol is as follows:

- Esterification:
 - Dissolve 10g of 6-aminopyridine-2-carboxylic acid in 150ml of methanol.
 - Add 20ml of concentrated sulfuric acid dropwise.
 - Reflux the mixture for 16 hours.

- Remove the majority of methanol under vacuum.
- Pour the residue into ice water.
- Adjust the pH to 8-9 with a 6N sodium hydroxide solution.
- Extract the product with ethyl acetate.
- Wash the organic phase with brine, dry it over sodium sulfate, and filter.
- Concentrate the filtrate to obtain **6-aminopicolinic acid** methyl ester.[4]

Spectroscopic Characterization

The structural identity and purity of **6-Aminopicolinic acid** and its derivatives are typically confirmed using spectroscopic methods.

- **¹H NMR Spectroscopy:** The proton nuclear magnetic resonance (¹H NMR) spectrum of the methyl ester in CDCl₃ would show characteristic signals: a singlet for the methyl protons at approximately 3.91 ppm, a broad singlet for the amine protons around 4.91 ppm, and distinct signals for the aromatic protons on the pyridine ring.[4] The acidic proton of the carboxylic acid in the parent compound typically appears far downfield, in the 10-12 ppm region, often as a broad singlet.[5]
- **¹³C NMR Spectroscopy:** The carbon-13 NMR spectrum provides information on the carbon framework. For the methyl ester, expected signals include those for the methyl carbon, the aromatic carbons, and the carbonyl carbon.[4] The carbonyl carbon of a carboxylic acid typically resonates in the 160-180 ppm range.[5]
- **Mass Spectrometry:** Mass spectrometry is used to determine the molecular weight and fragmentation pattern. For **6-Aminopicolinic acid**, the molecular ion peak would be observed at an m/z corresponding to its molecular weight.

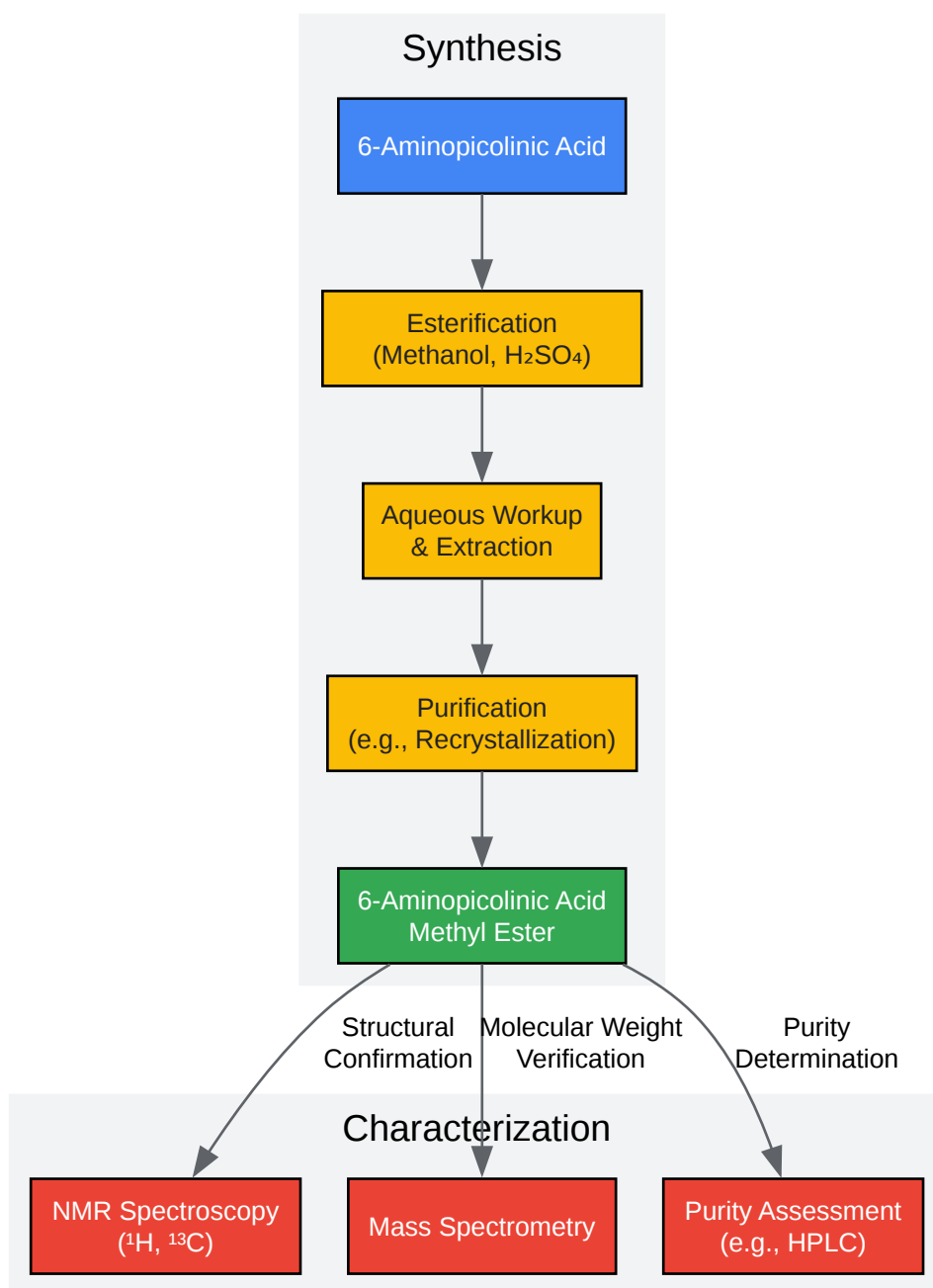
Applications in Research and Development

6-Aminopicolinic acid is a versatile building block in organic synthesis. Its key applications include:

- **Pharmaceutical Intermediates:** It is a critical component in the synthesis of various active pharmaceutical ingredients, including antiviral agents.[\[1\]](#)
- **Agrochemicals:** The scaffold is utilized in the development of new agrochemicals.[\[1\]](#)
- **Metal-Chelating Agents:** The presence of the carboxylic acid and the pyridine nitrogen allows for the formation of stable complexes with metal ions, making it useful in the formulation of specialty chemicals.[\[1\]](#)

Logical Workflow: Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a derivative of **6-Aminopicolinic acid**, such as its methyl ester.



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Caption: Synthesis and characterization workflow for **6-Aminopicolinic acid** methyl ester.

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